

# Commercial Availability and Technical Guide: 5-Chloro-2-propoxybenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Chloro-2-propoxybenzaldehyde

Cat. No.: B1275873

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, and potential applications of **5-Chloro-2-propoxybenzaldehyde** (CAS No. 27590-75-6). This valuable chemical intermediate serves as a crucial building block in the fields of medicinal chemistry, organic synthesis, and materials science.

## Commercial Availability and Suppliers

**5-Chloro-2-propoxybenzaldehyde** is readily available from a number of commercial chemical suppliers. These companies offer various grades and quantities of the compound, suitable for research and development purposes. Researchers are advised to request a Certificate of Analysis (CoA) from their chosen supplier to obtain lot-specific data.

Supplier	Catalog Number	Purity	Additional Information
Matrix Scientific	028557	Inquire	Hazard: Irritant. Safety Data Sheet (SDS) available for download.[1]
Rieke Metals	NV00356	97% (by GC)	Safety Data Sheet (SDS) available.[2]
BLD Pharm	BD140047	Inquire	Spectroscopic data (NMR, HPLC, LC-MS, UPLC) may be available upon request.[3]
Reagentia	R002U6F	Inquire	Available in various quantities.[4]

## Physicochemical Properties

Below is a summary of the key physicochemical properties of **5-Chloro-2-propoxybenzaldehyde**. Experimental values should be confirmed with lot-specific data from the supplier's Certificate of Analysis.

Property	Value	Source
CAS Number	27590-75-6	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> ClO <sub>2</sub>	[1]
Molecular Weight	198.65 g/mol	[1]
Density (Predicted)	1.183 g/cm <sup>3</sup>	[5]
Purity	Typically ≥97%	[2]

## Synthesis Protocol: Williamson Ether Synthesis

The most common and efficient method for the preparation of **5-Chloro-2-propoxybenzaldehyde** is the Williamson ether synthesis. This reaction involves the O-alkylation of 5-chloro-2-hydroxybenzaldehyde with a suitable propylating agent, such as 1-bromopropane or 1-iodopropane, in the presence of a base.

## Experimental Protocol

Materials:

- 5-chloro-2-hydroxybenzaldehyde
- 1-Bromopropane (or 1-iodopropane)
- Potassium carbonate ( $K_2CO_3$ ), anhydrous
- Acetone (or Dimethylformamide - DMF), anhydrous
- Dichloromethane ( $CH_2Cl_2$ )
- Saturated aqueous solution of sodium bicarbonate ( $NaHCO_3$ )
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ( $MgSO_4$ )
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating plate
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 5-chloro-2-hydroxybenzaldehyde (1.0 equivalent), anhydrous potassium carbonate (1.5-2.0 equivalents), and anhydrous acetone or DMF.
- **Addition of Alkylating Agent:** While stirring the mixture, add 1-bromopropane (1.1-1.2 equivalents) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and maintain it at this temperature for 4-12 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Filter the solid potassium carbonate and wash it with a small amount of acetone. Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the solvent.
- **Extraction:** Dissolve the resulting residue in dichloromethane. Transfer the organic solution to a separatory funnel and wash it sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate. Filter off the drying agent and remove the solvent from the filtrate by rotary evaporation to yield the crude product.
- **Purification:** The crude **5-Chloro-2-propoxybenzaldehyde** can be purified by column chromatography on silica gel or by distillation under reduced pressure to obtain the final product.

## Applications in Research and Drug Discovery

Substituted benzaldehydes, such as **5-Chloro-2-propoxybenzaldehyde**, are versatile building blocks in organic synthesis, particularly in the development of novel pharmaceutical compounds and functional materials.

## Role as a Synthetic Intermediate

The aldehyde functional group is highly reactive and can participate in a wide range of chemical transformations, including:

- Reductive amination: To form substituted benzylamines.
- Wittig reaction: To create substituted styrenes.
- Aldol condensation: To form  $\alpha,\beta$ -unsaturated aldehydes or ketones.
- Knoevenagel condensation: To synthesize various substituted alkenes.
- Oxidation: To produce the corresponding benzoic acid derivative.
- Reduction: To yield the corresponding benzyl alcohol.

These transformations allow for the introduction of the 5-chloro-2-propoxybenzoyl moiety into more complex molecular architectures.

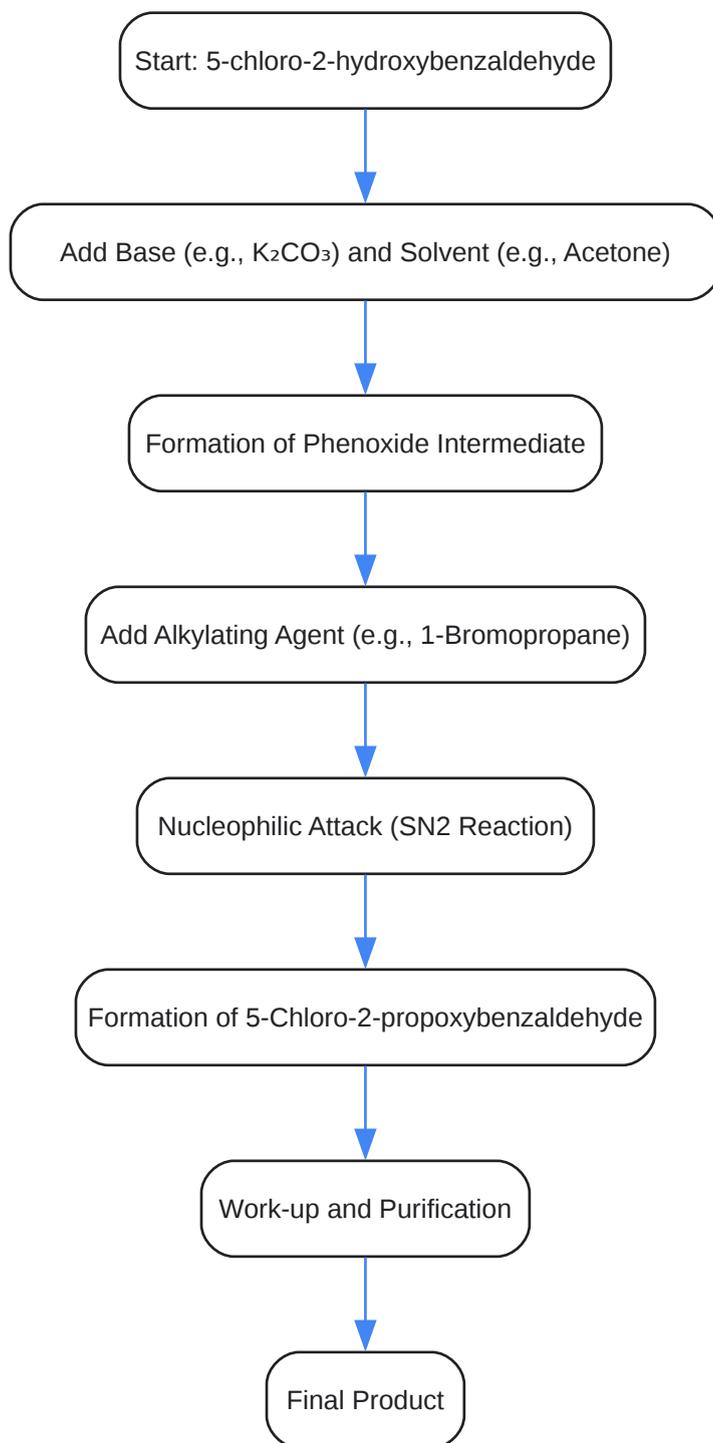
## Potential in Medicinal Chemistry

The chlorinated aromatic scaffold is a common feature in many biologically active molecules. The presence of the chlorine atom can influence the compound's lipophilicity, metabolic stability, and binding affinity to biological targets. Benzaldehyde derivatives have been investigated for a range of therapeutic applications, including anticancer, antimicrobial, and anti-inflammatory activities.[6] Specifically, chloro-containing molecules are prevalent in FDA-approved drugs and are a subject of ongoing research in drug discovery.[7] For instance, benzimidazole derivatives synthesized from substituted benzaldehydes have shown potential as inhibitors for Alzheimer's disease.[8] Furthermore, benzoxazole derivatives containing a 5-chloro substituent have been explored as potential anticancer agents.[9]

## Visualizing the Synthetic Pathway and Logic

### Williamson Ether Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Chloro-2-propoxybenzaldehyde** via the Williamson ether synthesis.

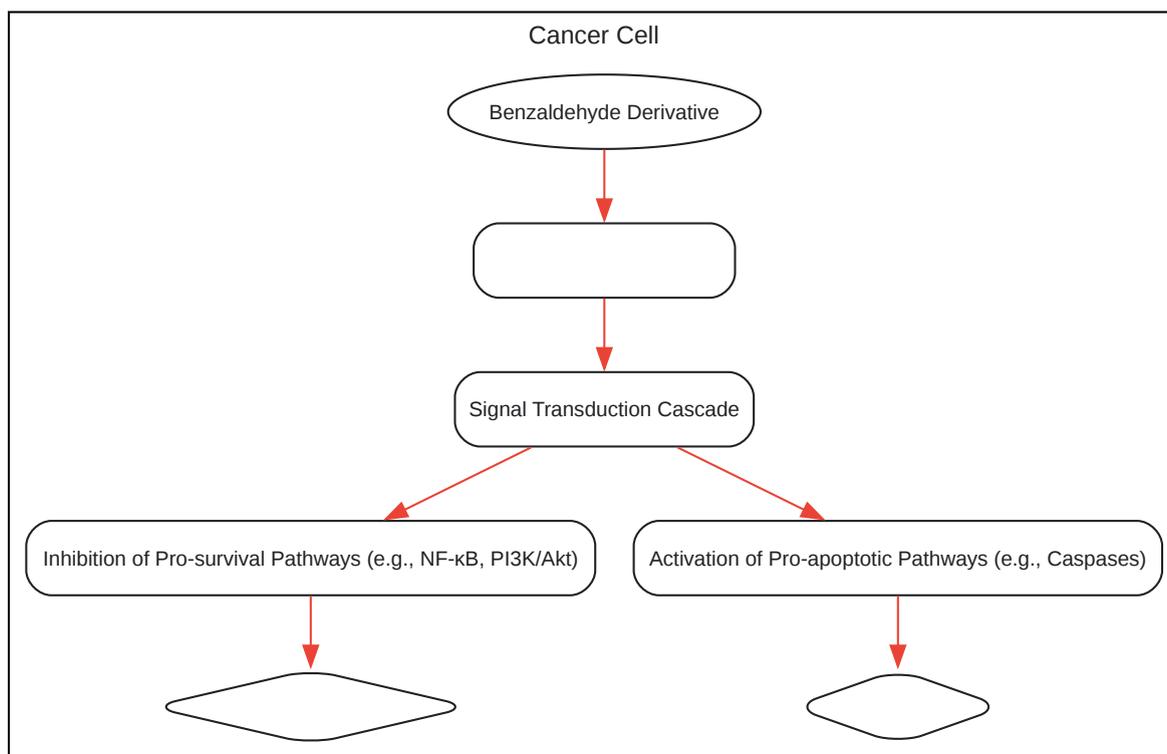


[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **5-Chloro-2-propoxybenzaldehyde**.

## Signaling Pathway of Benzaldehyde Derivatives in Cancer

This diagram depicts a generalized signaling pathway that can be influenced by biologically active benzaldehyde derivatives, leading to anticancer effects.



[Click to download full resolution via product page](#)

Caption: Potential anticancer signaling pathway of benzaldehyde derivatives.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. matrixscientific.com [matrixscientific.com]
- 2. 5-CHLORO-2-PROPOXYBENZALDEHYDE | #NV00356 | Rieke Metals Products & Services [riekemetals.com]
- 3. 27590-75-6|5-Chloro-2-propoxybenzaldehyde|BLD Pharm [bldpharm.com]
- 4. Benzaldehyde, 5-chloro-2-propoxy- (1 x 10 g) | Reagentia [reagentia.eu]
- 5. 5-CHLORO-2-PROPOXYBENZALDEHYDE | 27590-75-6 [amp.chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- 7. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Synthesis, biological evaluation, and molecular modeling studies of new benzoxazole derivatives as PARP-2 inhibitors targeting breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Availability and Technical Guide: 5-Chloro-2-propoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1275873#commercial-availability-and-suppliers-of-5-chloro-2-propoxybenzaldehyde]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)